

Discovery of 7-bromo-5-chloro-1H-indole-2-carboxylic acid

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Compound of Interest

Compound Name: 7-bromo-5-chloro-1H-indole-2-carboxylic acid

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An In-depth Technical Guide to **7-bromo-5-chloro-1H-indole-2-carboxylic Acid**

Introduction

7-bromo-5-chloro-1H-indole-2-carboxylic acid is a halogenated heterocyclic compound belonging to the indole family. The indole scaffold is a prominent feature in numerous biologically active molecules and approved pharmaceuticals. The presence of a carboxylic acid group at the 2-position and bromo and chloro substituents on the benzene ring provides versatile handles for chemical modifications, making it a valuable building block in medicinal chemistry and drug discovery. Derivatives of substituted indole-2-carboxylic acids have shown potential as inhibitors of various enzymes and receptors, leading to their investigation in therapeutic areas such as oncology, virology, and bacteriology.^{[1][2][3][4]} This guide provides a comprehensive overview of the synthesis, potential biological activities, and experimental considerations for **7-bromo-5-chloro-1H-indole-2-carboxylic acid**, aimed at researchers and professionals in drug development.

Physicochemical Properties

A summary of the key physicochemical properties for **7-bromo-5-chloro-1H-indole-2-carboxylic acid** is presented below.

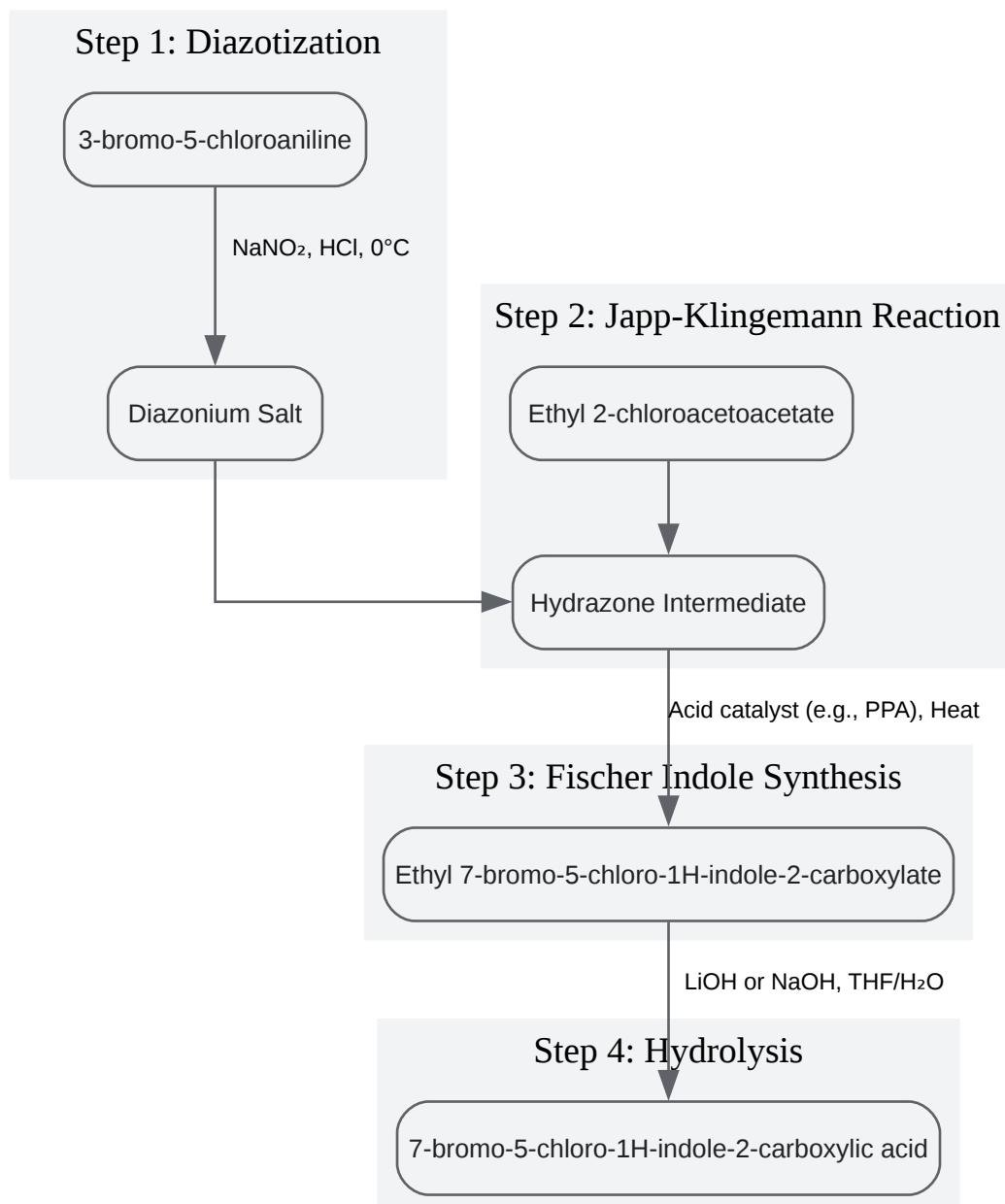
Property	Value
CAS Number	952959-39-6[5]
Molecular Formula	C ₉ H ₅ BrCINO ₂
Molecular Weight	274.50 g/mol
SMILES	O=C(C(N1)=CC2=C1C(Br)=CC(Cl)=C2)O[5]
Appearance	Solid (predicted)
Boiling Point	No data available
Melting Point	No data available
Solubility	Expected to be soluble in organic solvents like DMSO and DMF
Storage	Store at -20°C for long-term stability

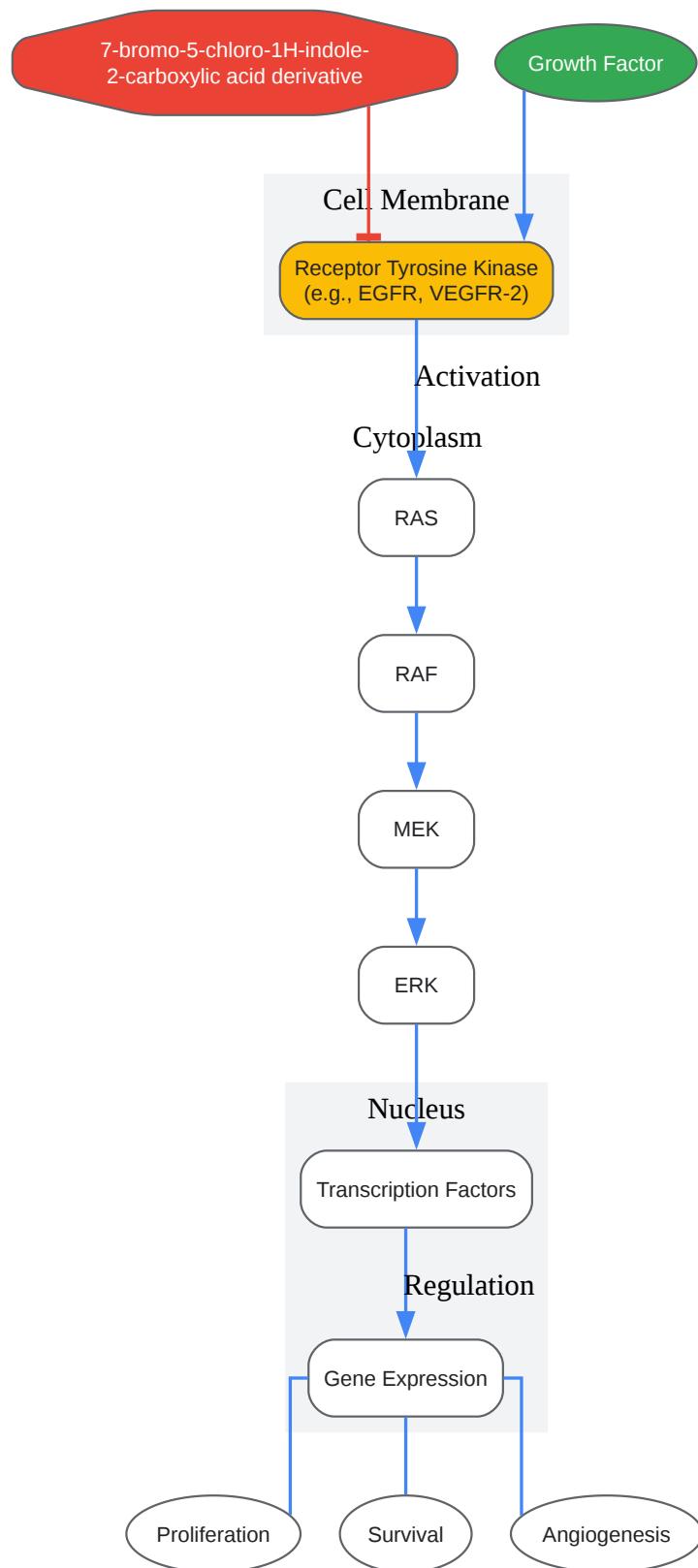
Synthesis and Experimental Protocols

While a specific, detailed synthesis for **7-bromo-5-chloro-1H-indole-2-carboxylic acid** is not readily available in the provided search results, a plausible synthetic route can be constructed based on established methods for analogous indole-2-carboxylic acids, such as the Fischer indole synthesis followed by hydrolysis.

Proposed Synthetic Pathway

A potential synthetic route could start from a commercially available di-substituted aniline, which undergoes a Japp-Klingemann or Fischer indole synthesis to form the corresponding ethyl indole-2-carboxylate, followed by hydrolysis to yield the final carboxylic acid.





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